

Introduction: The Strategic Value of Functionalized Pyridines

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Compound of Interest

Compound Name: 3-Bromo-2-iodo-4-methyl-5-nitropyridine

Cat. No.: B1438974

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Pyridines are a cornerstone of modern medicinal chemistry, forming the structural core of numerous FDA-approved drugs.^[1] Their unique electronic properties and ability to engage in hydrogen bonding make them privileged scaffolds in drug design.^{[1][2]} Highly substituted pyridines, in particular, offer a three-dimensional array of functionalization points for fine-tuning pharmacological activity. Nitropyridine derivatives are especially valuable as synthetic intermediates; the potent electron-withdrawing nature of the nitro group activates the pyridine ring for various chemical transformations.^{[3][4]}

This application note provides a comprehensive guide to the Suzuki-Miyaura cross-coupling of **3-Bromo-2-iodo-4-methyl-5-nitropyridine**. This dihalogenated substrate presents a unique opportunity for controlled, site-selective functionalization. By exploiting the inherent difference in reactivity between the carbon-iodine and carbon-bromine bonds, chemists can achieve sequential couplings to build molecular complexity in a deliberate and efficient manner. This guide is intended for researchers, scientists, and drug development professionals seeking to leverage this versatile building block in their synthetic campaigns.

Mechanistic Rationale: Engineering Site Selectivity

The Suzuki-Miyaura reaction is a Nobel Prize-winning, palladium-catalyzed cross-coupling of an organoboron reagent with an organic halide or pseudohalide, forming a new carbon-carbon bond.^{[5][6]} The reaction proceeds through a well-established catalytic cycle involving three key steps: oxidative addition, transmetalation, and reductive elimination.^{[5][7]}

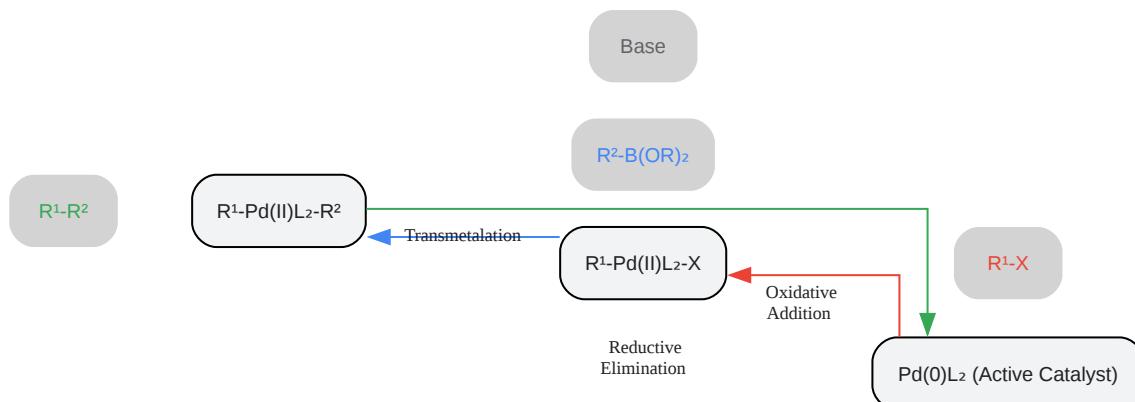


Diagram 1: The Suzuki-Miyaura Catalytic Cycle

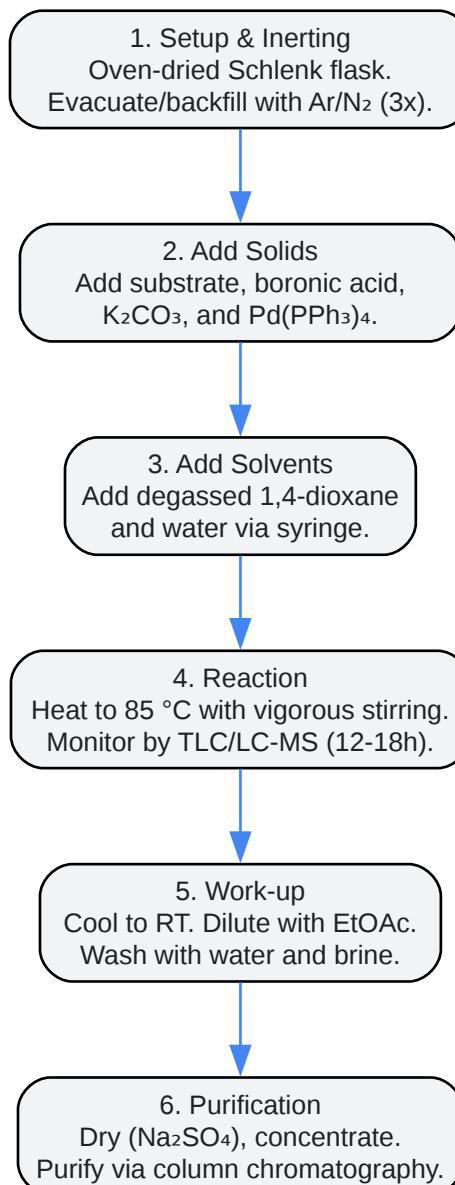


Diagram 3: Experimental Workflow

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